

Application Note: Transdermal Delivery Systems for Leuphasyl TFA (Pentapeptide-18)

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Compound of Interest

Compound Name: Leuphasyl TFA

Cat. No.: B10825221

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Abstract & Scope

This technical guide details the formulation, physical enhancement, and validation protocols for the transdermal delivery of **Leuphasyl TFA** (Pentapeptide-18). Leuphasyl is an enkephalin-mimetic peptide designed to attenuate muscle contraction by modulating neuronal calcium channels.^[1] While highly effective in vitro, its in vivo efficacy is limited by the stratum corneum barrier and the physicochemical constraints of the trifluoroacetate (TFA) salt form.

This note provides two distinct delivery workflows:

- Chemical Enhancement: Ethosomal carriers for deep dermal penetration.
- Physical Enhancement: Dissolving Microneedle (DMN) arrays for direct intra-dermal deposition.

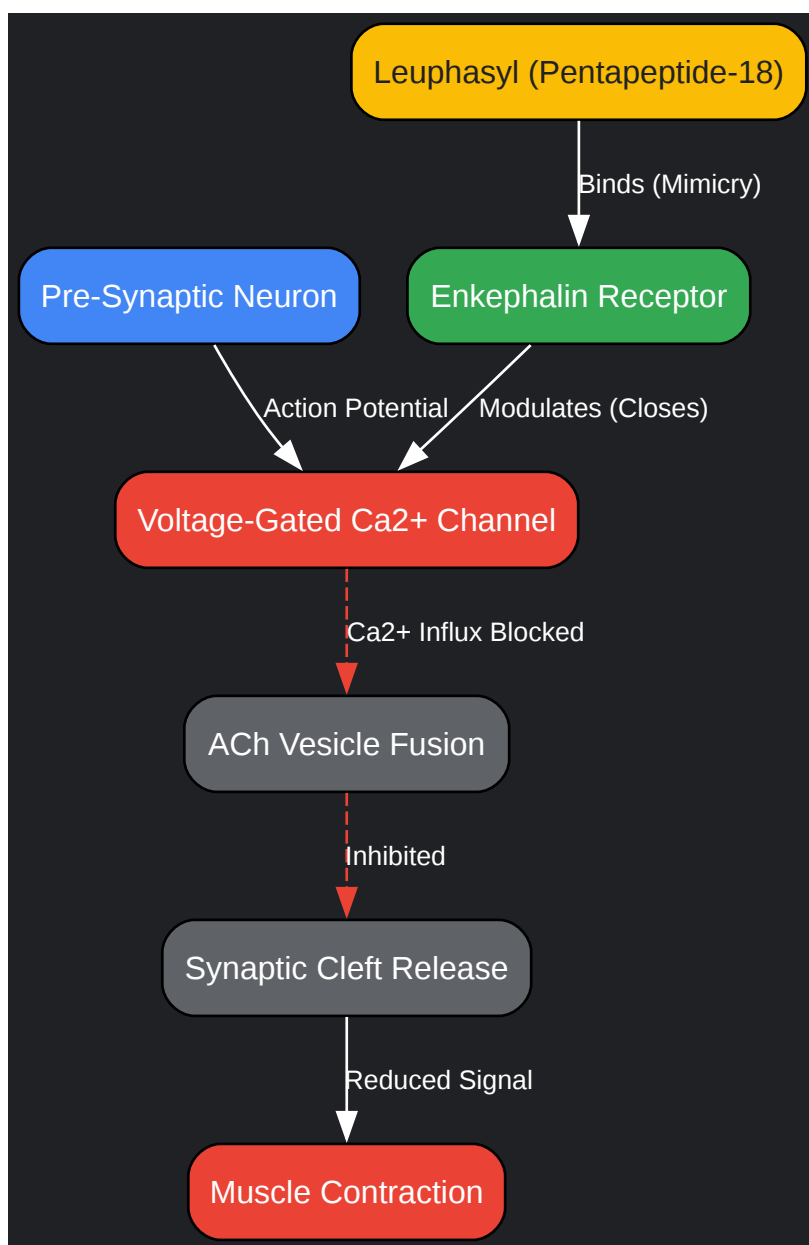
Physicochemical Profiling & Mechanism

Before formulation, the specific properties of the TFA salt must be addressed.

- Molecule: Pentapeptide-18 (Tyr-D-Ala-Gly-Phe-Leu)^[1]

- Molecular Weight: ~647.7 g/mol (Free base)
- Salt Form: Trifluoroacetate (TFA). Note: TFA salts are acidic. A 1% solution can have a pH < 3.0, which is incompatible with many gelling agents and potentially cytotoxic.
- Mechanism of Action: Leuphasyl mimics natural enkephalins, binding to receptors that close voltage-gated Ca^{2+} channels.^[1] This inhibits the fusion of acetylcholine (ACh) vesicles at the synapse, reducing muscle contraction (Botox-like effect).

Diagram 1: Leuphasyl Mechanism of Action



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Figure 1: Mechanism of action.[1] Leuphasyl binds to enkephalin receptors, closing Ca^{2+} channels and inhibiting Acetylcholine release.[1]

Protocol A: Ethosomal Formulation (Chemical Delivery)

Ethosomes are lipid vesicular carriers containing ethanol, which fluidizes both the ethosomal lipids and the stratum corneum lipids, allowing the peptide to penetrate through the skin layers more effectively than standard liposomes.[2]

Reagents

- Active: **Leuphasyl TFA** (Sequence: Tyr-D-Ala-Gly-Phe-Leu)[1]
- Lipid: Phospholipon 90G (Soy Phosphatidylcholine)
- Solvent: Ethanol (Absolute, HPLC Grade)
- Buffer: HEPES Buffer (pH 7.4) or PBS.[3] Crucial for neutralizing TFA acidity.
- Edge Activator (Optional): Tween 80 (0.5%)

Step-by-Step Methodology (Cold Method)

- TFA Neutralization & Aqueous Phase Prep:
 - Dissolve **Leuphasyl TFA** in HEPES buffer (pH 7.4) to achieve a concentration of 1 mg/mL.
 - Measure pH. If $\text{pH} < 6.0$, adjust carefully with 0.1M NaOH. Target pH: 6.5–7.4.
 - Scientific Insight: Failure to neutralize TFA will lead to vesicle instability and potential hydrolysis of the phosphatidylcholine.
- Organic Phase Prep:

- In a covered vessel, dissolve Phospholipon 90G (2–4% w/v) in Ethanol (30–40% v/v of final formulation).
- Stir at 700 RPM using a magnetic stirrer at room temperature (25°C) until completely dissolved.
- Vesicle Formation:
 - Inject the Aqueous Phase (containing Leuphasyl) into the Organic Phase in a fine stream using a syringe pump (Rate: 1 mL/min).
 - Critical: Maintain constant stirring (700 RPM) during addition.
 - Continue stirring for 30 minutes in a sealed vessel to prevent ethanol evaporation.
- Size Reduction (Sonication):
 - Use a probe sonicator (e.g., QSonica) at 40% amplitude.
 - Pulse cycle: 5 seconds ON, 5 seconds OFF for 3 minutes.
 - Temperature Control: Keep the vessel in an ice bath to prevent peptide degradation.
- Validation:
 - Measure Particle Size (DLS) and Zeta Potential. Target: <150 nm, PDI < 0.3.

Protocol B: Dissolving Microneedles (Physical Delivery)

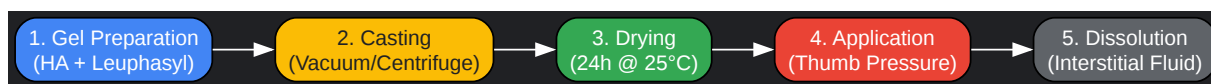
For research requiring precise dosage and immediate bypassing of the stratum corneum, dissolving microneedles (DMNs) are superior.

Materials

- Matrix Polymer: Hyaluronic Acid (MW 10–50 kDa) or PVA/PVP blend.
- Mold: PDMS Microneedle Mold (e.g., 500 µm height, pyramidal).

- Centrifuge: For degassing.

Workflow Diagram



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Figure 2: Fabrication and application workflow for Leuphasyl-loaded dissolving microneedles.

Step-by-Step Methodology

- Casting Solution Preparation:
 - Prepare a 10% w/v Hyaluronic Acid (HA) solution in sterile water.
 - Add **Leuphasyl TFA** (neutralized) to achieve a final load of 0.5% w/w (dry weight basis).
 - Mix gently to avoid air bubbles.[\[4\]](#)
- Casting (Two-Step Method):
 - Step 1 (Tip Loading): Pipette 50 μ L of the Leuphasyl-HA solution onto the PDMS mold.
 - Centrifuge at 3000 RPM for 5 minutes to force the viscous solution into the needle cavities.
 - Step 2 (Backing Layer): Add a drug-free HA solution (20% w/v) on top to form the backing layer.
 - Centrifuge again at 3000 RPM for 5 minutes.
- Drying:
 - Dry in a desiccator at room temperature for 24–48 hours. Avoid heat to preserve peptide integrity.

- Demolding:
 - Carefully peel the array from the mold using tweezers. Store in a desiccated environment.

Analytical & Biological Validation

HPLC Quantification Method

To quantify Leuphasyl in formulation or permeation samples.

- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 0.1% TFA in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 10% B to 60% B over 20 minutes.
- Detection: UV at 214 nm (peptide bond) and 280 nm (Tyrosine/Phenylalanine).
- Flow Rate: 1.0 mL/min.

Ex Vivo Permeation (Franz Diffusion Cell)

This is the standard for verifying transdermal flux (

).

Parameter	Specification
Membrane	Porcine ear skin (dermatomed to 500 µm) or Strat-M® synthetic membrane.
Receptor Fluid	PBS (pH 7.4) + 0.05% Sodium Azide (preservative).
Temperature	32°C ± 1°C (Skin surface temperature).
Sampling	0.5, 1, 2, 4, 8, 12, 24 hours.
Data Analysis	Plot Cumulative Amount () vs. Time (). Calculate Flux () from the linear slope.[5]

Self-Validation Check:

- Sink Conditions: Ensure the concentration of Leuphasyl in the receptor compartment never exceeds 10% of its saturation solubility.
- Mass Balance: At the end of the experiment, extract the skin and wash the donor chamber. Total recovery (Receptor + Skin + Donor) should be 90–110%.

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